

# Personal protective equipment for handling Bis(phenoxyethoxy)methane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bis(phenoxyethoxy)methane

Cat. No.: B081023

[Get Quote](#)

## Essential Safety and Handling Guide for Bis(phenoxyethoxy)methane

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Bis(phenoxyethoxy)methane**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Hazard Identification and Personal Protective Equipment (PPE)

**Bis(phenoxyethoxy)methane** presents several health hazards that necessitate the use of appropriate personal protective equipment. According to the Global Harmonized System (GHS) classification, this chemical is harmful if swallowed, causes serious eye damage, and may cause respiratory irritation.<sup>[1]</sup> It is also identified as being toxic to aquatic life with long-lasting effects.

Table 1: GHS Hazard Classification for **Bis(phenoxyethoxy)methane**

Hazard Class	Hazard Statement	GHS Category
Acute Toxicity, Oral	Harmful if swallowed	Category 4
Serious Eye Damage/Eye Irritation	Causes serious eye damage	Category 1
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation	Category 3
Hazardous to the Aquatic Environment, Long-Term Hazard	Toxic to aquatic life with long lasting effects	No category data

Table 2: Recommended Personal Protective Equipment (PPE) for Handling  
**Bis(phenoxyethoxy)methane**

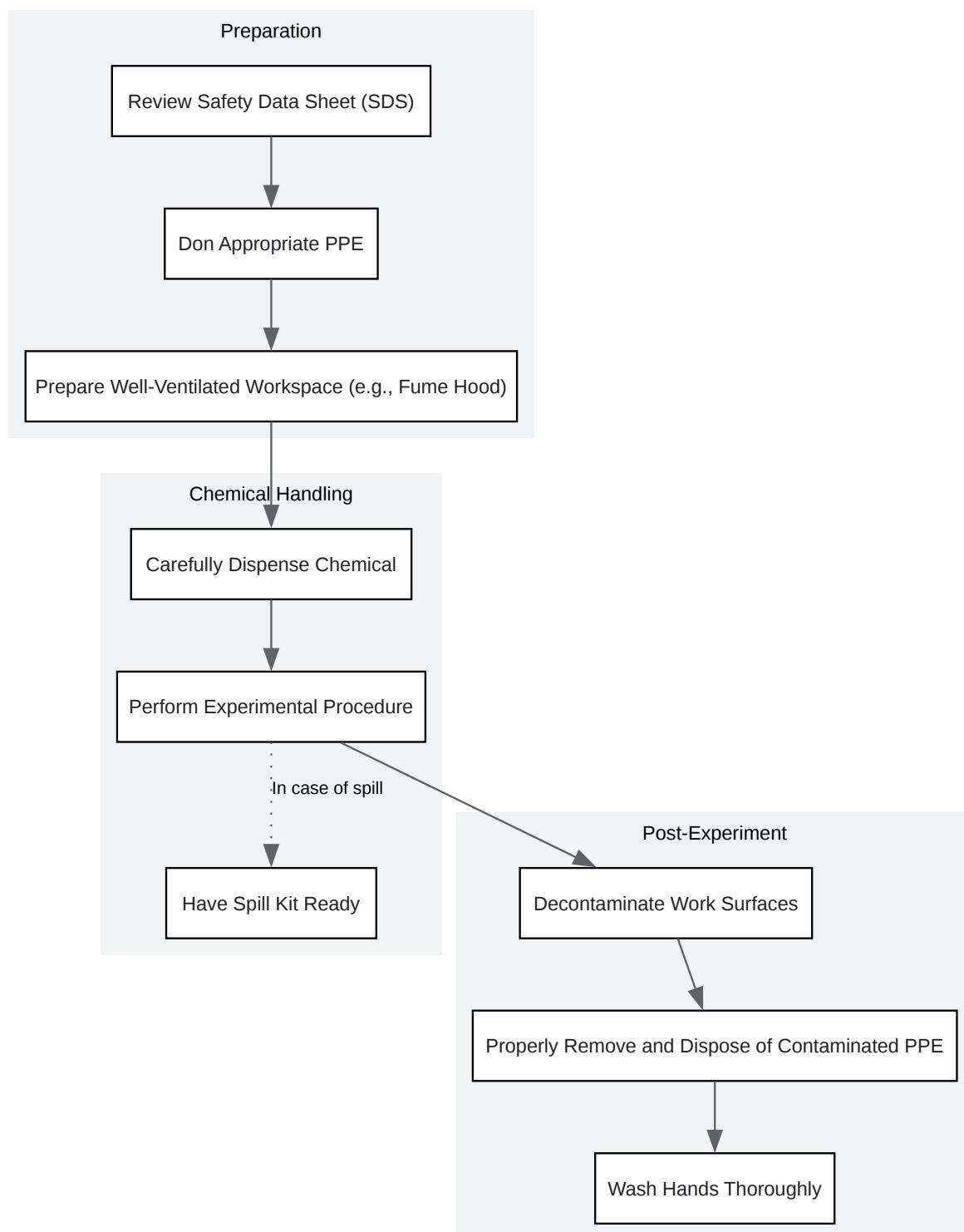
Protection Type	Recommended PPE	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.	Conforming to EN166 (EU) or NIOSH (US) approved.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene). Gloves must be inspected prior to use.	Compliant with EU Directive 89/686/EEC and the standard EN 374.
Skin and Body Protection	Laboratory coat, long-sleeved clothing. For larger quantities or significant splash risk, chemical-resistant overalls or an apron should be worn.	---
Respiratory Protection	Use in a well-ventilated area. If vapors or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.	---

## Operational Plan: Safe Handling Protocol

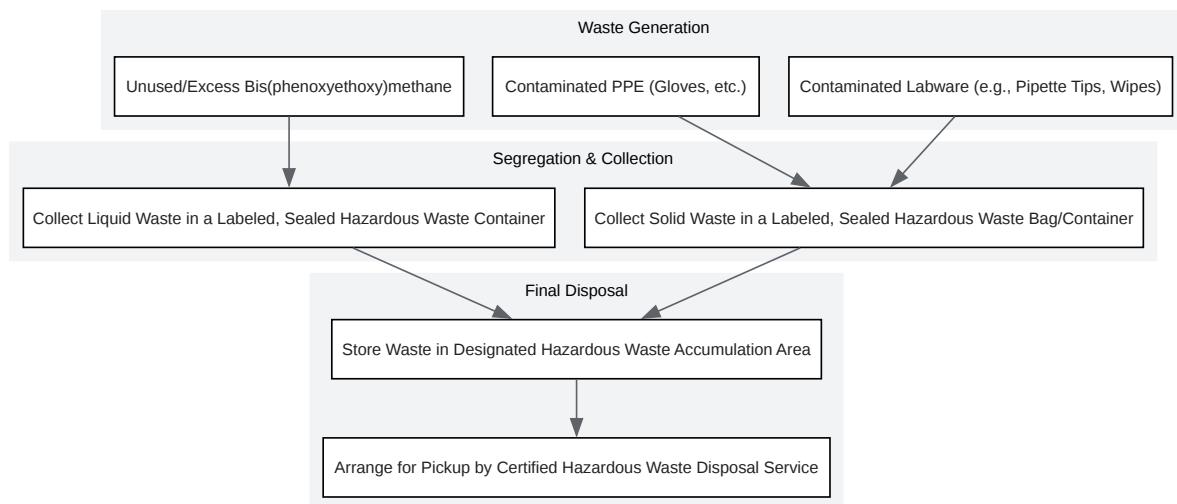
A systematic approach is crucial when working with **Bis(phenoxyethoxy)methane** to minimize exposure and prevent accidents.

### Experimental Workflow for Safe Handling

## Workflow for Safe Handling of Bis(phenoxyethoxy)methane



## Disposal Workflow for Bis(phenoxyethoxy)methane Waste

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Bis(phenoxyethoxy)methane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081023#personal-protective-equipment-for-handling-bis-phenoxyethoxy-methane>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)